

Chemical structure and properties of (2S,3R)-Brassinazole

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (2S,3R)-Brassinazole

Cat. No.: B8228604

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An In-depth Technical Guide to **(2S,3R)-Brassinazole**

Abstract

(2S,3R)-Brassinazole is a potent and specific inhibitor of brassinosteroid (BR) biosynthesis, belonging to the triazole class of chemicals.[1][2][3] As the enantiomer of Brassinazole, it serves as a critical tool for researchers studying the physiological roles of brassinosteroids in plant growth and development.[1][4] This document provides a comprehensive overview of the chemical structure, properties, mechanism of action, and biological effects of **(2S,3R)-Brassinazole**. It includes detailed experimental protocols for its use in biological assays and visualizes key pathways and workflows to support research and drug development professionals.

Chemical Structure and Properties

Brassinazole is a triazole derivative, and many early studies utilized a racemic mixture of its enantiomers. **(2S,3R)-Brassinazole** is a specific stereoisomer, which is suggested to be the most active form of the compound. Its chemical structure is characterized by a tertiary hydroxyl group adjacent to the carbon atom bearing the triazole ring, a feature that distinguishes it from other triazolic plant growth regulators.

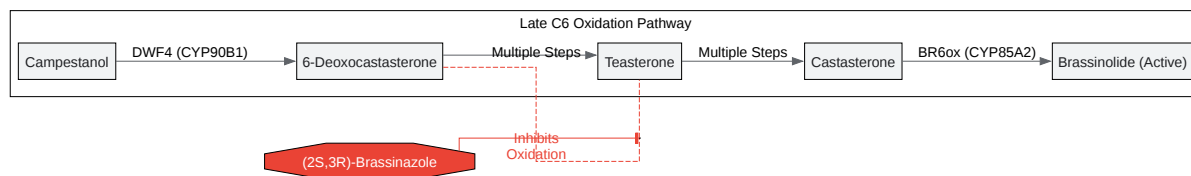
Physicochemical Properties

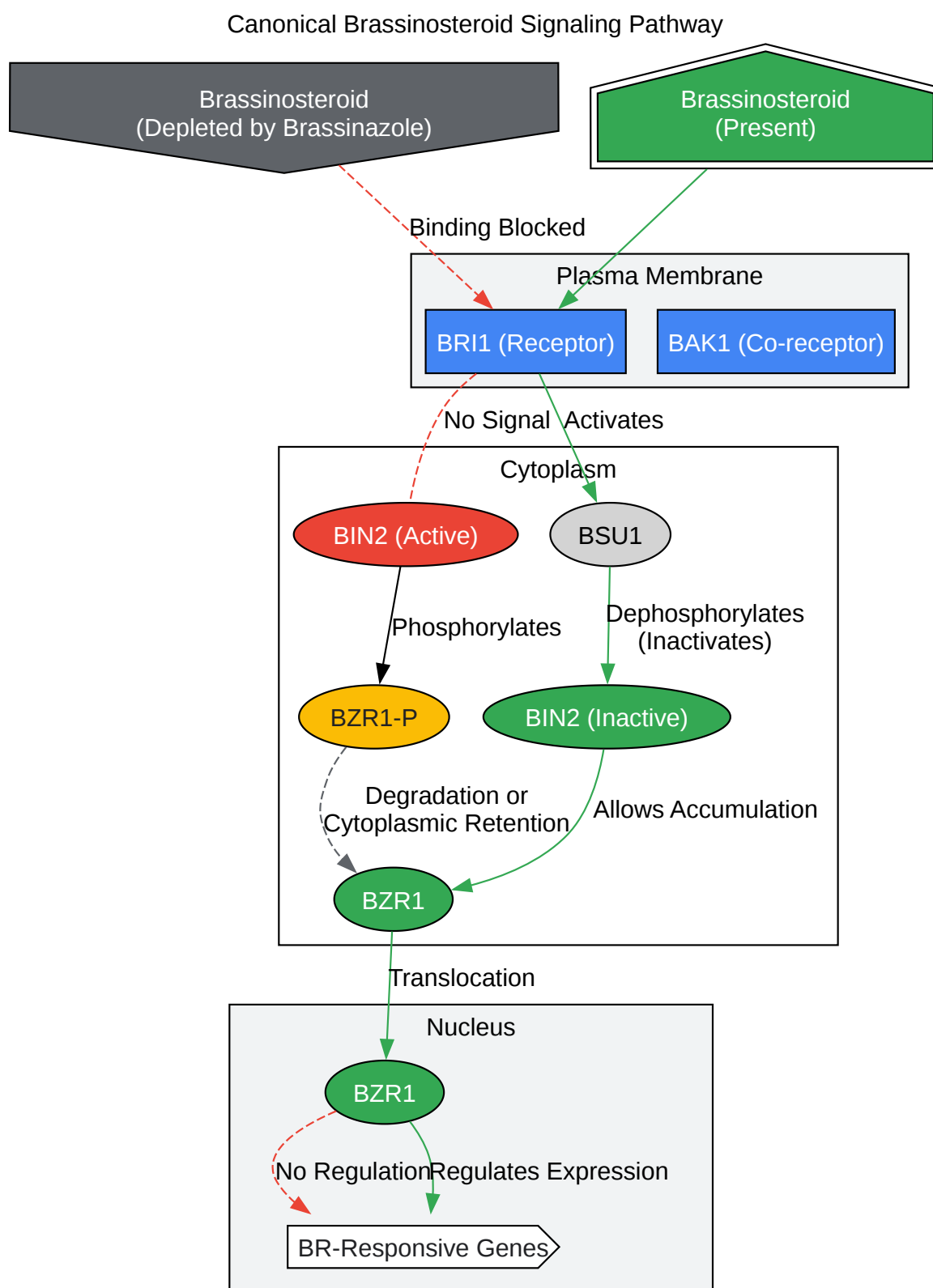
The key identifying and physical properties of **(2S,3R)-Brassinazole** are summarized in the table below.

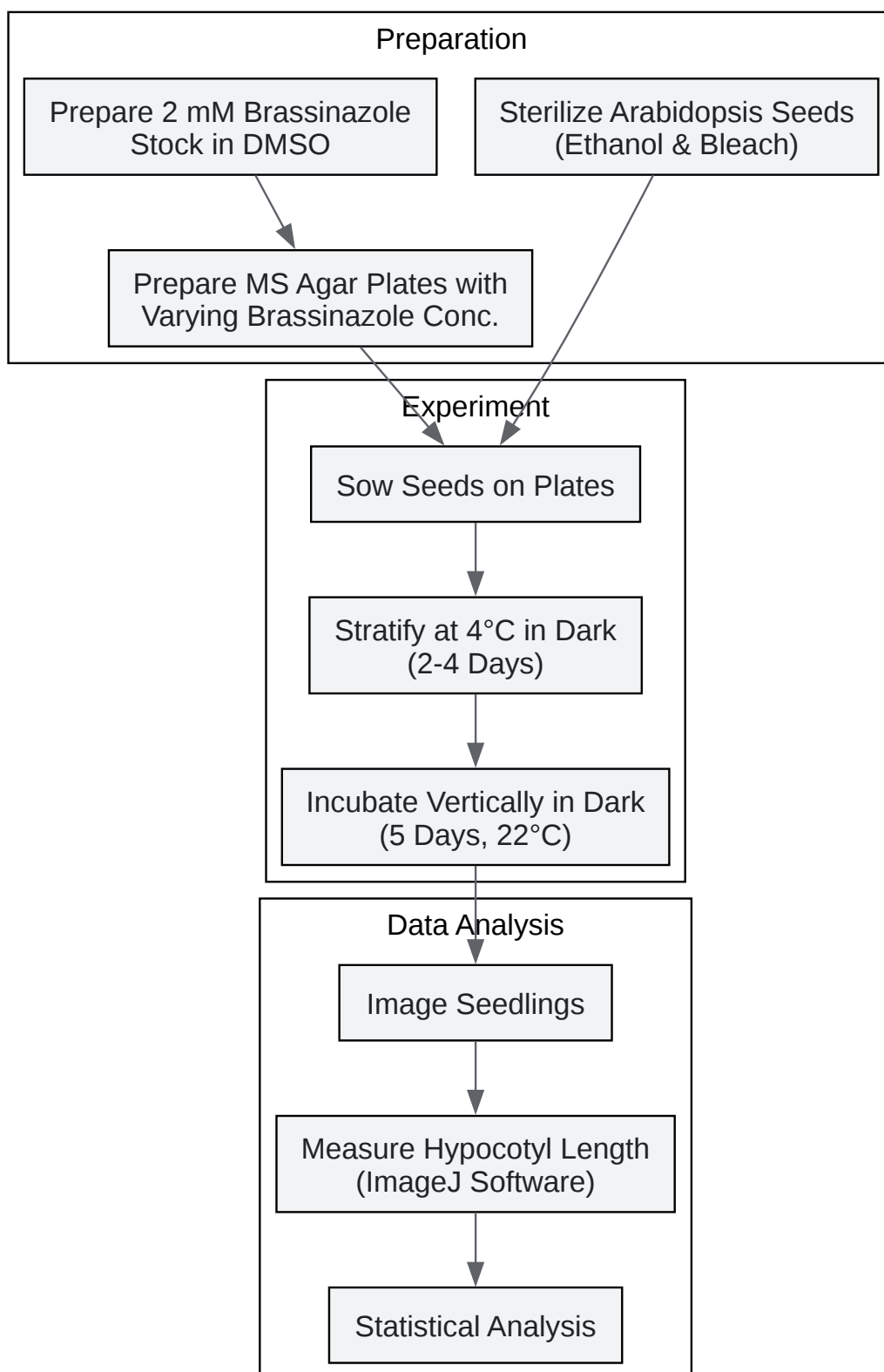
Property	Value	Reference
IUPAC Name	(2S,3R)-1-[2-(4-chlorophenyl)-3-(3-methylbutan-2-yl)-oxiran-2-yl]methyl-1H-1,2,4-triazole	
CAS Number	259200-31-2	
Molecular Formula	C ₁₆ H ₂₀ ClN ₃ O	
Molecular Weight	305.8 g/mol	
Appearance	Solid	
Storage (Stock Solution)	-20°C for 1 month; -80°C for 6 months	

Mechanism of Action

(2S,3R)-Brassinazole functions as a specific inhibitor of the brassinosteroid biosynthesis pathway. Its primary mode of action is the inhibition of cytochrome P450 monooxygenases, which are crucial for several steps in the synthesis of brassinosteroids. Specifically, Brassinazole targets the oxidative processes that convert 6-deoxocastasterone to teasterone, effectively blocking the production of downstream bioactive brassinosteroids like brassinolide. This inhibition leads to a phenotype in treated plants that closely resembles that of BR-deficient mutants.







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- To cite this document: BenchChem. [Chemical structure and properties of (2S,3R)-Brassinazole]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8228604#chemical-structure-and-properties-of-2s-3r-brassinazole]

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